

3-(2-(tert-Butoxycarbonyl)hydrazinyl)benzoic acid molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

| | |
|----------------|---|
| Compound Name: | 3-(2-(tert-Butoxycarbonyl)hydrazinyl)benzoic acid |
| Cat. No.: | B111995 |

[Get Quote](#)

Technical Guide: 3-(2-(tert-Butoxycarbonyl)hydrazinyl)benzoic acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-(2-(tert-Butoxycarbonyl)hydrazinyl)benzoic acid**, a key intermediate in organic synthesis, particularly within the pharmaceutical industry. This document outlines its chemical properties, a plausible synthetic route with a detailed experimental protocol, and its significance in the development of therapeutic agents.

Core Chemical Data

3-(2-(tert-Butoxycarbonyl)hydrazinyl)benzoic acid, with the CAS number 156899-02-4, is a stable solid compound.[\[1\]](#)[\[2\]](#) Its chemical and physical properties are summarized in the table below for easy reference.

| Property | Value | Source |
|--------------------|--|---|
| Molecular Formula | C12H16N2O4 | [1] [2] |
| Molecular Weight | 252.27 g/mol | [1] |
| CAS Number | 156899-02-4 | [1] [2] |
| Appearance | Solid | [1] |
| Purity | >97% | [1] |
| Melting Point | 149-150 °C | [1] |
| Boiling Point | 384.91 °C | [1] |
| Density | 1.3±0.1 g/cm ³ | [1] |
| Water Solubility | 129.9 mg/L at 25 °C | [1] |
| Storage Conditions | Inert atmosphere (Nitrogen or Argon), 2–8 °C | [1] [2] |

Significance in Drug Discovery and Development

3-(2-(tert-Butoxycarbonyl)hydrazinyl)benzoic acid serves as a crucial building block in the synthesis of a variety of bioactive molecules. Its primary application lies in its role as an intermediate for the production of pharmaceuticals, including:

- Anticancer agents[\[1\]](#)
- Antiviral compounds[\[1\]](#)
- Protein kinase inhibitors[\[1\]](#)

The presence of the tert-butoxycarbonyl (Boc) protecting group on the hydrazine moiety allows for controlled reactions, making it an ideal precursor for creating complex molecular architectures.

Proposed Synthesis Workflow

While specific proprietary synthesis methods may vary, a plausible and common route to synthesize **3-(2-(tert-Butoxycarbonyl)hydrazinyl)benzoic acid** involves a two-step process. This process starts with the formation of the precursor, 3-hydrazinobenzoic acid, followed by the protection of the hydrazine group with a Boc anhydride.

Step 1: Formation of 3-Hydrazinobenzoic Acid

3-Aminobenzoic Acid

Diazotization
(NaNO₂, HCl, 0 °C)

Diazonium Salt Intermediate

Reduction
(SnCl₂·2H₂O)

3-Hydrazinobenzoic Acid

Step 2: Boc Protection

3-Hydrazinobenzoic Acid

Reaction with
Di-tert-butyl dicarbonate (Boc)₂O

3-(2-(tert-Butoxycarbonyl)hydrazinyl)benzoic acid

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. biosynce.com [biosynce.com]
- 2. 3-(2-(tert-Butoxycarbonyl)hydrazinyl)benzoic acid - Lead Sciences [lead-sciences.com]
- To cite this document: BenchChem. [3-(2-(tert-Butoxycarbonyl)hydrazinyl)benzoic acid molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b111995#3-2-tert-butoxycarbonyl-hydrazinyl-benzoic-acid-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com